

# WHI-P154 introductory research guide

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Whi-P154

CAS No.: 211555-04-3

Cat. No.: S547978

Get Quote

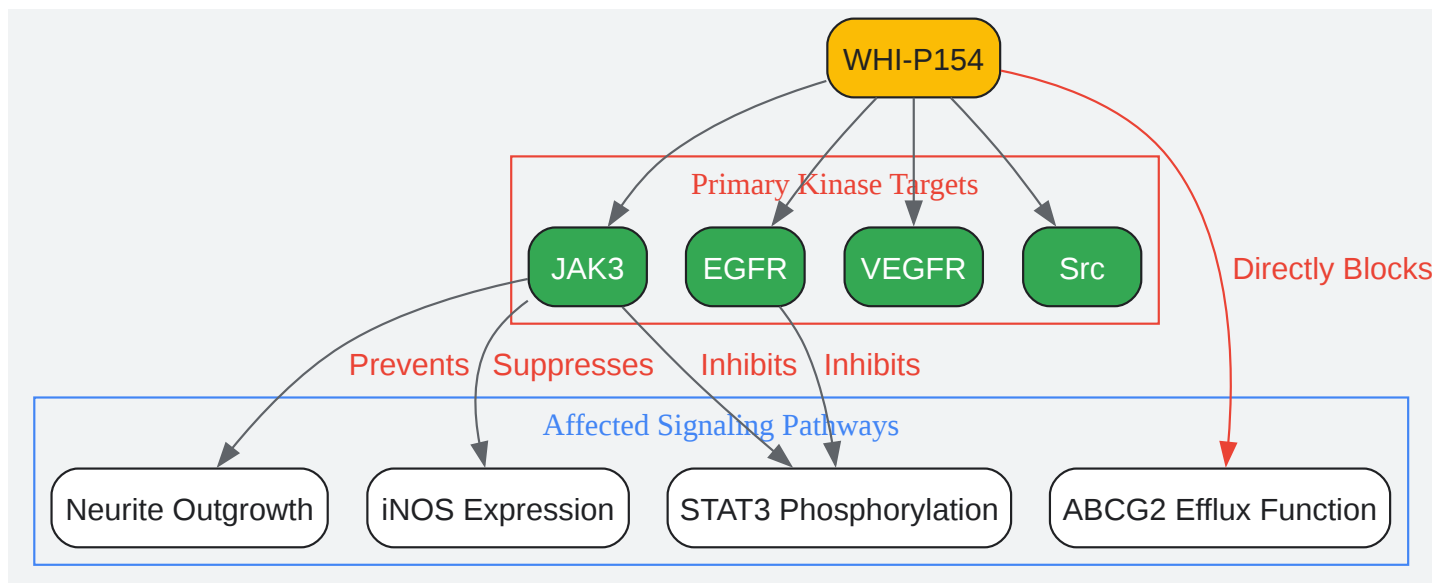
## Core Characteristics of WHI-P154

The table below summarizes the key biochemical targets and properties of **WHI-P154** for a quick overview.

Property	Description
Molecular Weight	376.2 g/mol [1]
Chemical Formula	C <sub>16</sub> H <sub>14</sub> BrN <sub>3</sub> O <sub>3</sub> [1]
CAS No.	211555-04-3 [1]
Primary Targets	JAK3, EGFR, VEGFR, Src, Abl, MAPK, PI3K [2] [1]
Main Research Applications	Reversing cancer multidrug resistance, immunology/inflammation research, neural stem cell differentiation studies [2] [3] [4]

## Key Mechanisms & Quantitative Profiling

**WHI-P154**'s primary mechanism involves inhibiting specific kinase pathways. The diagram below illustrates its main targets and downstream effects.



[Click to download full resolution via product page](#)

**WHI-P154** inhibits multiple kinases and downstream pathways.

The potency of **WHI-P154** against its various kinase targets is quantified in the following table.

Target	Reported IC <sub>50</sub> / Inhibition	Experimental Context
JAK3	1.8 µM [1]	In vitro kinase assay
EGFR	4 nM [1]	In vitro kinase assay
VEGFR	100 nM [1]	In vitro kinase assay
Src	100 nM [1]	In vitro kinase assay
ABCG2 Transport	Significant reversal at < 10 µM [2]	ATPase assay in membrane vesicles
Cytotoxicity (Glioblastoma)	IC <sub>50</sub> ~ 813 nM (when conjugated to EGF) [1]	MTT assay in U373 and U87 cell lines

Target	Reported IC <sub>50</sub> / Inhibition	Experimental Context
iNOS/NO Production	Inhibition from 3-30 µM [5]	LPS-induced macrophages

## Detailed Experimental Protocols

To facilitate your research, here are detailed methodologies for key experiments cited in the literature.

**1. Cytotoxicity Assay (MTT Assay)** This protocol is commonly used to determine cell viability and the IC<sub>50</sub> of **WHI-P154** [2] [1].

- **Cell Seeding:** Seed cells (e.g., U87 glioblastoma lines) into a 96-well plate at a density of  $2.5 \times 10^4$  cells/well and incubate for 36 hours at 37°C [1].
- **Drug Treatment:** Replace the medium with fresh medium containing **WHI-P154** across a concentration range (e.g., 0.1 µM to 250 µM). Use triplicate wells for each concentration [1].
- **Incubation:** Incubate the plates for 24-36 hours at 37°C in a humidified 5% CO<sub>2</sub> atmosphere [1].
- **Viability Measurement:** Add MTT reagent to each well for a final concentration of 0.5 mg/mL. Incubate for 4 hours at 37°C. Solubilize the formed formazan crystals overnight at 37°C in a solution of 10% SDS in 0.01 M HCl. Measure the absorbance at 570 nm using a microplate reader [1].
- **Analysis:** Calculate the percentage of cell survival and determine the IC<sub>50</sub> values.

**2. Intracellular Drug Accumulation Assay** This method is used to study the reversal of ABCG2-mediated drug efflux [2].

- **Cell Preparation:** Use parental and ABCG2-overexpressing cells (e.g., H460 and H460/MX20).
- **Drug Accumulation:** Incubate cells with a substrate chemotherapeutic drug like [<sup>3</sup>H]-mitoxantrone in the presence or absence of **WHI-P154** (e.g., 4 µM) for a set time [2].
- **Measurement:** After incubation, wash the cells with cold PBS to stop the reaction and remove extracellular drug. Measure the intracellular radioactivity using a scintillation counter [2].
- **Interpretation:** A significant increase in intracellular radioactivity in the resistant cells treated with **WHI-P154** indicates successful inhibition of the ABCG2 efflux pump [2].

**3. In Vivo Efficacy Study (Xenograft Model)** This protocol assesses the anti-tumor effect of **WHI-P154** in an animal model [1].

- **Animal and Model:** Use a SCID mouse xenograft model of human glioblastoma (e.g., implanted with U737 cells) [1].

- **Dosing and Administration:** Administer **WHI-P154** intraperitoneally (i.p.) at doses of 0.5 mg/kg or 1 mg/kg daily for 10 consecutive days. For better solubility in vivo, formulations like 30% propylene glycol, 5% Tween 80, and 65% D5W can be used [1].
- **Evaluation:** Monitor tumor volume and tumor-free survival. Compare these metrics between the treatment and control groups [1].

## Research Applications & Key Findings

The diverse research applications of **WHI-P154** are summarized in the table below.

Research Area	Key Findings / Effects
Cancer & Multidrug Resistance	Reverses ABCG2-mediated multidrug resistance by directly inhibiting efflux, increasing intracellular chemo drug accumulation [2].
Immunology & Inflammation	Inhibits LPS-induced iNOS expression and NO production in macrophages; slightly reduces TNF- $\alpha$ at high doses; no effect on COX-2 [5].
Neuroscience	Promotes neuronal/oligodendrocyte differentiation but blocks astrocyte differentiation in neural precursor cells; prevents PDGF-induced neurite outgrowth [3] [4].

## Important Research Considerations

- **Specificity Warning:** While initially described as a JAK3 inhibitor, **WHI-P154** is **not selective** for JAK3. It is a potent nanomolar-range inhibitor of EGFR and other kinases. Data interpretation should account for this multi-kinase activity [4] [1].
- **Solubility & Formulation:** **WHI-P154** is highly soluble in DMSO (75 mg/mL) but insoluble in water or ethanol [1]. For in vivo studies, use recommended formulations like 30% propylene glycol, 5% Tween 80, and 65% D5W to ensure proper delivery [1].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. WHI-P154 | JAK inhibitor | Mechanism | Concentration [selleckchem.com]
2. - WHI enhances the chemotherapeutic effect of anticancer agents... P 154 [pmc.ncbi.nlm.nih.gov]
3. The JAK3 inhibitor WHI-P154 prevents PDGF-evoked ... [pubmed.ncbi.nlm.nih.gov]
4. WHI-P154 [stemcell.com]
5. Janus kinase 3 inhibitor WHI-P154 in macrophages ... [sciencedirect.com]

To cite this document: Smolecule. [WHI-P154 introductory research guide]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b547978#whi-p154-introductory-research-guide>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)